

Advanced Safety & Handling Guide: Benzodioxole Carboxylates

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Compound of Interest

Compound Name: Ethyl 1,3-benzodioxole-2-carboxylate

CAS No.: 831-45-8

Cat. No.: B12793606

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Executive Summary & Chemical Identity

Benzodioxole carboxylates function as critical pharmacophores in drug discovery, often serving as precursors for fluoroquinolone antibiotics, antitumor agents, and pesticide synergists. While their primary GHS classification suggests moderate irritation, their methylenedioxyphenyl (MDP) core presents a sophisticated toxicological profile involving Mechanism-Based Inhibition (MBI) of Cytochrome P450 enzymes.

Physicochemical Profile (Prototype: Piperonylic Acid)

Data summarized for risk assessment calibration.

Property	Value / Characteristic	Implication for Handling
CAS Number	94-53-1	Verification key for inventory.
Appearance	Off-white to white crystalline powder	Dust generation is the primary exposure vector.
Melting Point	229–232 °C	Thermally stable; low volatility at RT.
Solubility	Low in water; Soluble in EtOH, CHCl ₃	Use organic solvent protocols for cleanup.
pKa	~4.35 (Carboxylic acid)	Corrosive to mucous membranes in aqueous solution.
LogP	~1.64	Moderate lipophilicity; potential for dermal absorption.

Hazard Identification & Mechanistic Toxicology

Beyond the H-codes: Understanding the "Why" behind the toxicity.

Standard GHS Classification[1]

- H315: Causes skin irritation.[1][2][3][4][5]
- H319: Causes serious eye irritation.[1][2][3][4][5][6][7][8]
- H335: May cause respiratory irritation.[1][4][5]

Advanced Toxicology: The CYP450 Inactivation Mechanism

The safety criticality of benzodioxole derivatives lies in their metabolic fate. The methylene bridge (

) is not inert. It undergoes bioactivation by hepatic Cytochrome P450 enzymes (specifically CYP3A4 and CYP2D6), leading to quasi-irreversible enzyme inactivation.

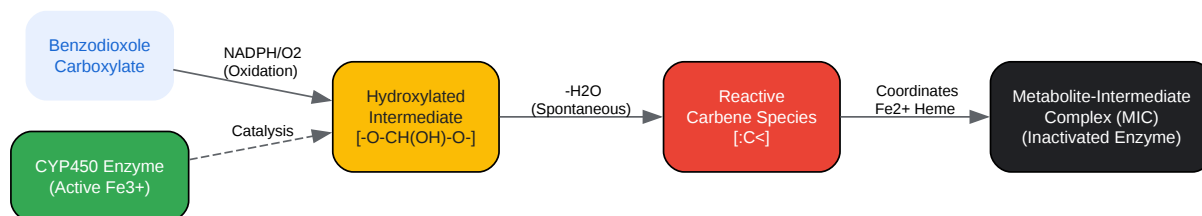
The Mechanism:

- Hydroxylation: CYP450 hydroxylates the methylene carbon.
- Carbene Formation: Spontaneous dehydration yields a reactive carbene species.
- Heme Coordination: The carbene forms a tight, stable complex with the ferrous () heme of the CYP enzyme (Metabolite-Intermediate Complex), effectively shutting down the enzyme's catalytic cycle.

Implication: While acute toxicity is moderate, chronic exposure or co-administration with other substrates can lead to significant Drug-Drug Interactions (DDI) or hepatotoxicity.

Visualization: Metabolic Activation Pathway

Figure 1: Mechanism-Based Inhibition (MBI) of CYP450 by Benzodioxole Carboxylates.



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Caption: The metabolic bioactivation of the benzodioxole ring leads to irreversible heme coordination.

Risk Management & Safe Handling Protocol

A self-validating workflow for laboratory handling.

Engineering Controls

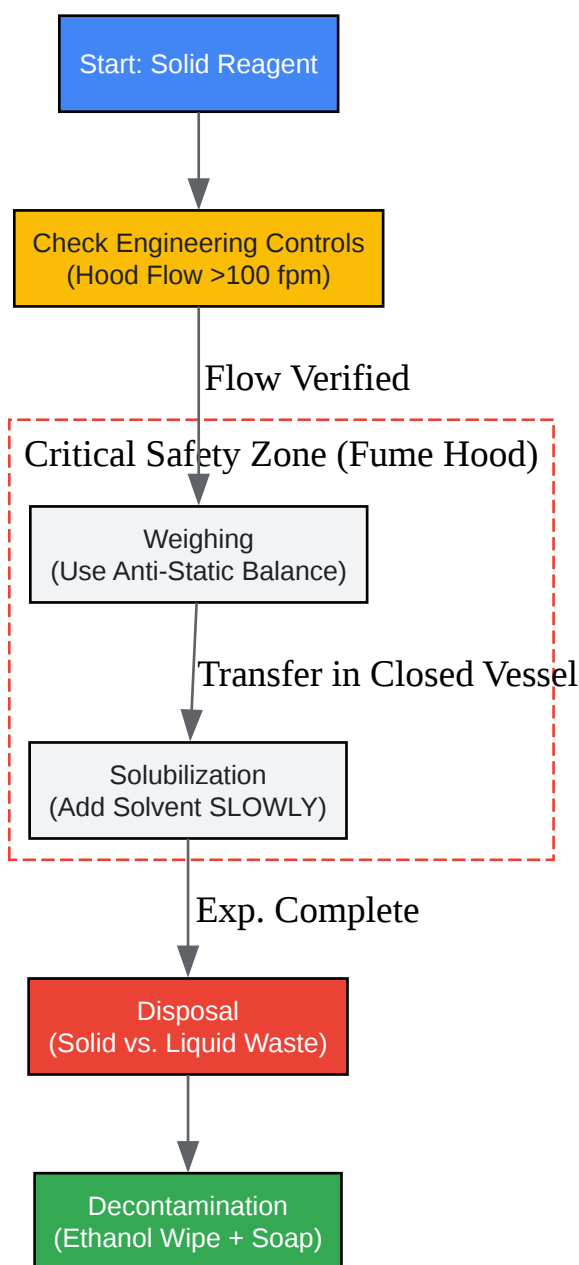
- Primary: All weighing and solubilization of solid powder must occur within a Class II Biosafety Cabinet or a certified Chemical Fume Hood with a face velocity of >100 fpm.
- Secondary: Local Exhaust Ventilation (LEV) is required if the process involves heating or recrystallization.

Personal Protective Equipment (PPE) Matrix

Body Part	Hazard Vector	Required PPE	Rationale
Respiratory	Fine Dust / Aerosol	N95 (minimum) or P100	Prevents inhalation of irritant particles and systemic absorption.
Dermal	Lipophilic absorption	Nitrile Gloves (Double gloving recommended)	0.11mm thickness provides >480m breakthrough protection against solid transfer.
Ocular	Acidic irritation	Chemical Safety Goggles	Face shield required if handling >100g or liquid solutions.

Protocol: Safe Solubilization Workflow

Figure 2: Standard Operating Procedure for Handling Benzodioxole Solids.



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Caption: Step-by-step containment workflow to minimize dust exposure and surface contamination.

Emergency Response & Storage

First Aid Measures

- Inhalation: Move to fresh air immediately. The carboxylic acid moiety causes immediate mucous membrane irritation. If wheezing occurs, administer oxygen (medical personnel only).
- Skin Contact: Do not use solvents (ethanol/DMSO) to wash skin, as this may enhance transdermal absorption of the lipophilic benzodioxole core. Wash with copious soap and water for 15 minutes.[1][9]
- Eye Contact: Rinse cautiously with water for 15 minutes.[1][2][8] Remove contact lenses.[1][2][3][4][8][9]

Spill Cleanup

- Evacuate the immediate area if dust is airborne.[9]
- Don PPE: Goggles, N95 respirator, double nitrile gloves.
- Contain: Cover the spill with a damp paper towel to suppress dust.
- Clean: Sweep up carefully (do not dry sweep). Place in a hazardous waste container labeled "Irritant - Solid."
- Decontaminate: Wipe surface with 10% sodium bicarbonate solution (to neutralize acid residues) followed by water.

Storage & Incompatibilities[11]

- Storage: Store in a cool, dry place. Keep container tightly closed.
- Incompatibilities:
 - Strong Oxidizers: Risk of ring cleavage or exothermic reaction.
 - Strong Bases: Will form salts; exothermic reaction possible.

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